

Safety and Handling of 2,3-O-Isopropylidene-D-erythronolactone: A Technical Guide

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Compound of Interest

Compound Name:	2,3-O-Isopropylidene-D-erythronolactone
Cat. No.:	B014009

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **2,3-O-Isopropylidene-D-erythronolactone**. The information is compiled to ensure safe laboratory practices and to provide a quick reference for researchers and professionals in drug development.

Chemical and Physical Properties

2,3-O-Isopropylidene-D-erythronolactone is a white to off-white crystalline solid.^{[1][2]} It is a chiral building block used in the synthesis of various biologically active molecules and natural products.^{[1][2]} A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **2,3-O-Isopropylidene-D-erythronolactone**

Property	Value	References
Molecular Formula	C ₇ H ₁₀ O ₄	[1] [2] [3] [4]
Molecular Weight	158.15 g/mol	[1] [2] [3] [4]
Appearance	White to off-white crystalline powder	[1] [2]
Melting Point	67-69 °C	[1] [4]
Solubility	Soluble in organic solvents.	[5]
Storage Temperature	Room temperature.	[1] [6]
CAS Number	25581-41-3	[1] [2] [4]

Hazard Identification and Classification

While comprehensive toxicological data for **2,3-O-Isopropylidene-D-erythronolactone** is not readily available in the reviewed safety data sheets, general laboratory chemical safety protocols should be strictly followed.[\[3\]](#) The following table summarizes the known hazard information.

Table 2: Hazard Identification

Hazard	Description	References
GHS Classification	Not fully established. General precautions for handling laboratory chemicals are advised.	[7]
Potential Health Effects	May cause eye and skin irritation upon contact. Inhalation of dust may irritate the respiratory tract. Ingestion may cause digestive tract irritation.	[8]

Handling and Storage Precautions

Proper handling and storage are crucial to maintain the integrity of **2,3-O-Isopropylidene-D-erythronolactone** and to ensure the safety of laboratory personnel.

Table 3: Handling and Storage Procedures

Procedure	Recommendation	References
Handling	Handle in a well-ventilated area. Wear appropriate personal protective equipment (PPE). Avoid formation of dust. Wash hands thoroughly after handling.	[1][3][8]
Storage	Store in a tightly closed container in a dry, cool, and well-ventilated place. Store away from incompatible materials such as oxidizing agents.	[1][3][8]

Exposure Controls and Personal Protection

To minimize exposure, appropriate engineering controls and personal protective equipment should be used.

Table 4: Exposure Controls and Personal Protective Equipment (PPE)

Control	Specification	References
Engineering Controls	Use in a well-ventilated area. A local exhaust system is recommended to control dust.	[1] [3] [8]
Eye/Face Protection	Wear safety glasses with side-shields or chemical safety goggles.	[1] [3] [8]
Skin Protection	Wear protective gloves (e.g., nitrile rubber) and a lab coat.	[1] [3] [8]
Respiratory Protection	If dust is generated, use a NIOSH-approved dust respirator.	[1] [3]

First Aid and Emergency Procedures

In case of accidental exposure, immediate and appropriate first aid should be administered.

Table 5: First Aid Measures

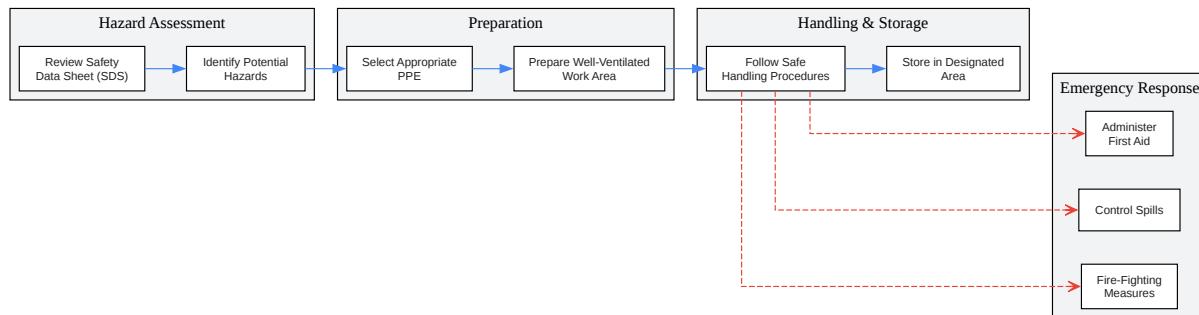
Exposure Route	First Aid Protocol	References
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.	[1] [8]
Skin Contact	Remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation develops.	[1] [8]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Remove contact lenses if present and easy to do. Seek medical attention.	[1] [8]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention.	[1] [8]

Table 6: Fire-Fighting and Accidental Release Measures

Procedure	Recommendation	References
Fire-Fighting	Use a water spray, alcohol-resistant foam, dry chemical, or carbon dioxide to extinguish flames. Wear self-contained breathing apparatus (SCBA) and full protective gear.	[1] [3] [8]
Accidental Release	Wear appropriate PPE. Avoid dust formation. Sweep up the spilled solid and place it in a suitable container for disposal. Ventilate the area and wash the spill site after material pickup is complete.	[1] [3] [8]

Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for ensuring the safe handling of **2,3-O-Isopropylidene-D-erythronolactone**, from initial hazard assessment to emergency response.



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Caption: Workflow for the safe handling of laboratory chemicals.

Stability and Reactivity

2,3-O-Isopropylidene-D-erythronolactone is stable under recommended storage conditions. [5] It is important to avoid contact with strong oxidizing agents. Hazardous decomposition products include carbon monoxide and carbon dioxide upon combustion.[3]

Toxicological and Ecological Information

As of the latest review, specific quantitative toxicological data such as LD50 or LC50 values for **2,3-O-Isopropylidene-D-erythronolactone** are not available in the consulted safety data sheets.[3] Similarly, detailed ecological impact studies have not been reported. Therefore, it is essential to prevent its release into the environment.[1][3]

Disposal Considerations

Dispose of **2,3-O-Isopropylidene-D-erythronolactone** and its containers in accordance with local, regional, and national regulations. Do not allow the chemical to enter drains or waterways.

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a comprehensive Safety Data Sheet (SDS). Always refer to the specific SDS for the most current and detailed safety information before handling this chemical.

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- To cite this document: BenchChem. [Safety and Handling of 2,3-O-Isopropylidene-D-erythronolactone: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b014009#safety-and-handling-precautions-for-2-3-o-isopropylidene-d-erythronolactone>]

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